

Applications of rubidium dichromate in analytical chemistry and titrations.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromic acid (H₂Cr₂O₇), rubidium salt (1:2)*

Cat. No.: *B082955*

[Get Quote](#)

Application Notes: Rubidium Dichromate in Analytical Chemistry

Introduction

Rubidium dichromate (Rb₂Cr₂O₇) is a crystalline solid that serves as a powerful oxidizing agent in acidic solutions. While less common than its potassium counterpart, rubidium dichromate is a suitable candidate for use as a primary standard in specialized volumetric analysis applications.^[1] Its high purity and stability make it a reliable reagent for the determination of various reducing agents through redox titrations. The principle of dichromate titrations lies in the reduction of the dichromate ion (Cr₂O₇²⁻) to the green chromium(III) ion (Cr³⁺) upon reaction with a reducing agent.

The primary application of rubidium dichromate in analytical chemistry is in redox titrations, particularly for the determination of iron(II). The reaction is robust, with a clear and measurable endpoint.

Physicochemical Properties of Rubidium Dichromate

A clear understanding of the physicochemical properties of rubidium dichromate is essential for its application in analytical chemistry.

Property	Value
Molecular Formula	Cr ₂ O ₇ Rb ₂
Molecular Weight	386.92 g/mol [2]
Appearance	Orange-red crystals
Solubility	Soluble in water

Redox Reaction Fundamentals

The oxidizing power of the dichromate ion in an acidic medium is central to its use in titrimetry. The half-reaction for the dichromate ion is:



This high standard reduction potential indicates that dichromate is a strong oxidizing agent capable of reacting completely with a variety of reducing agents.

Protocols for the Application of Rubidium Dichromate in Titrations

The following protocols are adapted from established methods using potassium dichromate, with necessary adjustments for the use of rubidium dichromate.

Protocol 1: Preparation of a Standard Rubidium Dichromate Solution

This protocol details the preparation of a standard solution of rubidium dichromate, which can be used as a titrant.

Materials:

- Rubidium dichromate (Rb₂Cr₂O₇), primary standard grade
- Distilled or deionized water

- Volumetric flask (1000 mL)
- Analytical balance
- Weighing paper

Procedure:

- Accurately weigh approximately 4.9 g of dry, primary standard grade rubidium dichromate onto a weighing paper using an analytical balance.
- Carefully transfer the weighed rubidium dichromate into a 1000 mL volumetric flask.
- Add approximately 500 mL of distilled water to the volumetric flask and swirl gently to dissolve the solid.
- Once the solid is completely dissolved, dilute the solution to the calibration mark with distilled water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Calculate the exact molarity of the rubidium dichromate solution based on the mass of the salt used.

Protocol 2: Titrimetric Determination of Iron(II) using Rubidium Dichromate

This protocol provides a step-by-step method for the determination of the concentration of an iron(II) solution using a standardized rubidium dichromate solution.

Materials:

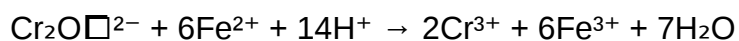
- Standardized rubidium dichromate ($\text{Rb}_2\text{Cr}_2\text{O}_7$) solution
- Iron(II) solution of unknown concentration
- Sulfuric acid (H_2SO_4), concentrated

- Phosphoric acid (H_3PO_4), 85%
- Sodium diphenylamine sulfonate indicator
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flask (250 mL)
- Graduated cylinders

Procedure:

- Pipette 25.00 mL of the unknown iron(II) solution into a 250 mL Erlenmeyer flask.
- Carefully add 10 mL of concentrated sulfuric acid and 5 mL of 85% phosphoric acid to the flask. The phosphoric acid complexes with the iron(III) ions formed during the titration, sharpening the endpoint.
- Add 8-10 drops of sodium diphenylamine sulfonate indicator to the solution.
- Rinse and fill a 50 mL burette with the standardized rubidium dichromate solution, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Titrate the iron(II) solution with the rubidium dichromate solution, swirling the flask continuously. The solution will initially be colorless or pale green and will turn a turbid green as the titration progresses.
- As the endpoint is approached, the green color will deepen. The endpoint is reached when the first permanent violet-blue color appears.
- Record the final burette reading.
- Repeat the titration at least two more times to ensure precision.

Reaction:



Calculation of Iron(II) Concentration:

The concentration of the iron(II) solution can be calculated using the following formula:

$$M_{\text{Fe}^{2+}} = (M_{\text{Rb}_2\text{Cr}_2\text{O}_7} \times V_{\text{Rb}_2\text{Cr}_2\text{O}_7} \times 6) / V_{\text{Fe}^{2+}}$$

Where:

- $M_{\text{Fe}^{2+}}$ = Molarity of the iron(II) solution
- $M_{\text{Rb}_2\text{Cr}_2\text{O}_7}$ = Molarity of the rubidium dichromate solution
- $V_{\text{Rb}_2\text{Cr}_2\text{O}_7}$ = Volume of the rubidium dichromate solution used in the titration (in L)
- $V_{\text{Fe}^{2+}}$ = Volume of the iron(II) solution used (in L)
- 6 is the stoichiometric ratio of moles of iron(II) to moles of dichromate.

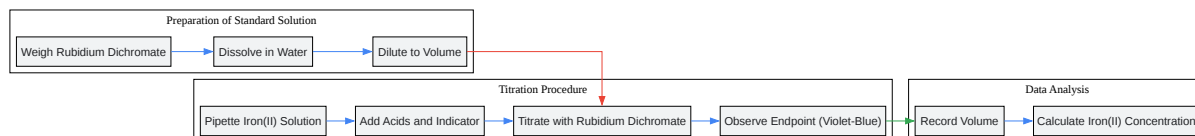
Quantitative Data Summary

The following table provides an example of data that would be collected during the titration of an unknown iron(II) solution with a standardized 0.02 M rubidium dichromate solution.

Titration	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of $\text{Rb}_2\text{Cr}_2\text{O}_7$ used (mL)
1	0.50	25.50	25.00
2	25.50	50.45	24.95
3	0.20	25.18	24.98
Average	24.98		

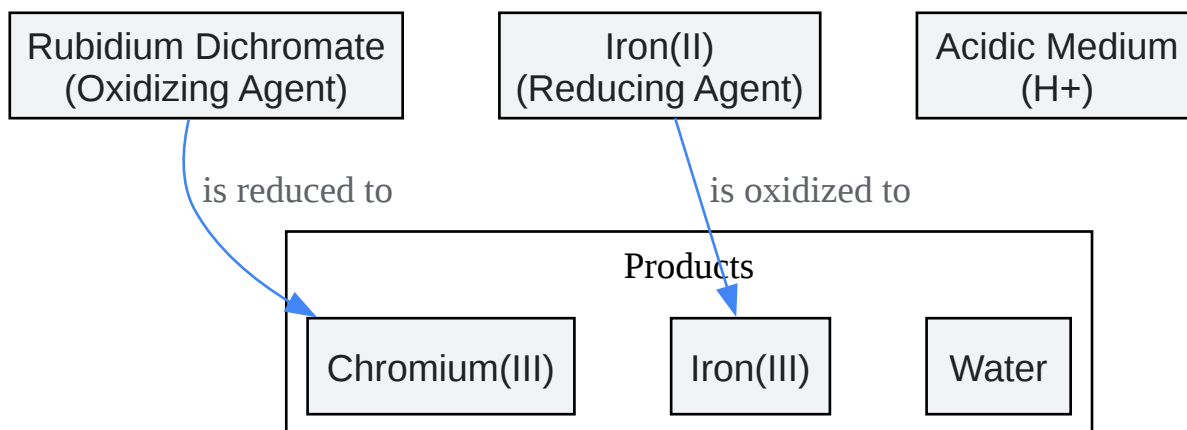
Using the average volume and the formula above, the molarity of the iron(II) solution can be calculated.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the determination of iron(II) using rubidium dichromate.



[Click to download full resolution via product page](#)

Caption: Logical relationship of reactants and products in the redox titration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chromic acid ($\text{H}_2\text{Cr}_2\text{O}_7$), rubidium salt (1:2) | 13446-73-6 | Benchchem [benchchem.com]
- 2. Rubidium dichromate(vi) [webbook.nist.gov]
- To cite this document: BenchChem. [Applications of rubidium dichromate in analytical chemistry and titrations.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082955#applications-of-rubidium-dichromate-in-analytical-chemistry-and-titrations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com